

Technical Support Center: Sparsentan & Sparsentan-d5 LC Analysis

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Compound of Interest

Compound Name: Sparsentan-d5

Cat. No.: B12419436

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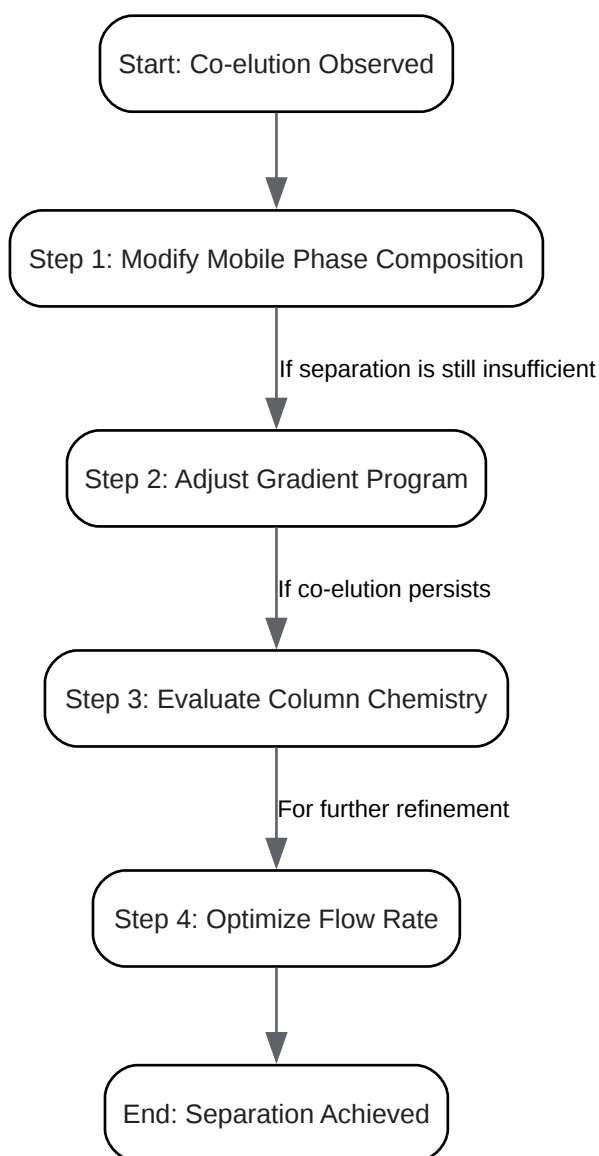
This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working on the liquid chromatography (LC) separation of Sparsentan and its deuterated internal standard, **Sparsentan-d5**.

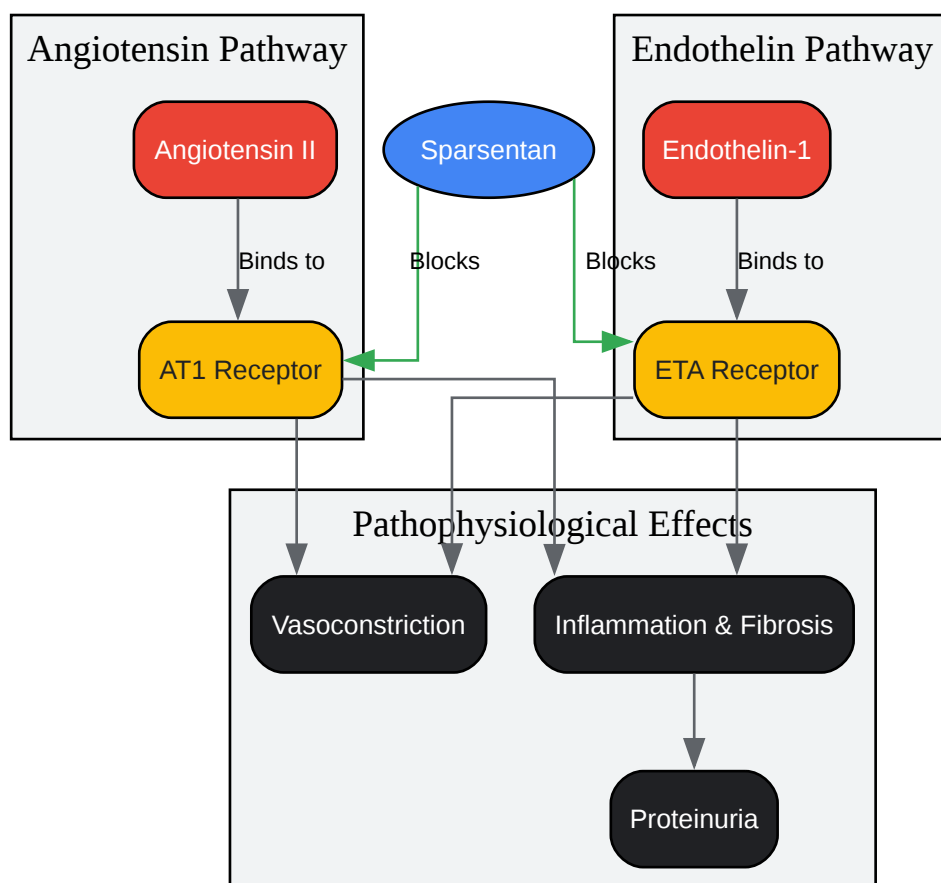
Troubleshooting Guide: Resolving Co-elution of Sparsentan and Sparsentan-d5

One of the most common challenges in the LC analysis of Sparsentan using a deuterated internal standard is the co-elution of Sparsentan and **Sparsentan-d5**. Due to their high structural similarity, achieving baseline separation can be difficult. This guide provides a systematic approach to troubleshoot and resolve this issue.

Problem: Poor or no separation between Sparsentan and **Sparsentan-d5** peaks.

Workflow for Troubleshooting Co-elution:





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